

# Foundational Research on the Therapeutic Potential of WJ460: A Technical Guide

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## Compound of Interest

Compound Name: WJ460

Cat. No.: B10818631

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## Introduction

**WJ460** is a novel, potent, and selective small molecule inhibitor of Myoferlin (MYOF), a transmembrane protein frequently overexpressed in various cancers, including breast and pancreatic cancer.[1][2][3] Myoferlin plays a critical role in tumor progression, including cell proliferation, migration, invasion, and membrane trafficking, making it a compelling therapeutic target.[1][4] This technical guide provides an in-depth overview of the foundational preclinical research on **WJ460**, detailing its mechanism of action, anti-tumor efficacy, and the experimental methodologies used in its characterization. **WJ460** has demonstrated significant anti-tumor activity by inducing cell cycle arrest, mitophagy, and a form of iron-dependent cell death known as ferroptosis.[1][5]

## Quantitative Data Summary

The following tables summarize the key quantitative data regarding the efficacy of **WJ460** from in vitro and in vivo studies.

Table 1: In Vitro Efficacy of **WJ460**

Cancer Type	Cell Line	Assay	IC50 (nM)	Reference
Breast Cancer	MDA-MB-231	Collagen I Invasion	43.37	[1]
Breast Cancer	BT549	Collagen I Invasion	36.40	[1]
Pancreatic Cancer	MiaPaCa-2	Cell Confluency	20.92 ± 1.02	[2]
Pancreatic Cancer	BxPC-3	Cell Confluency	~48.44	[2]

Table 2: In Vivo Efficacy of **WJ460** in a Breast Cancer Metastasis Mouse Model

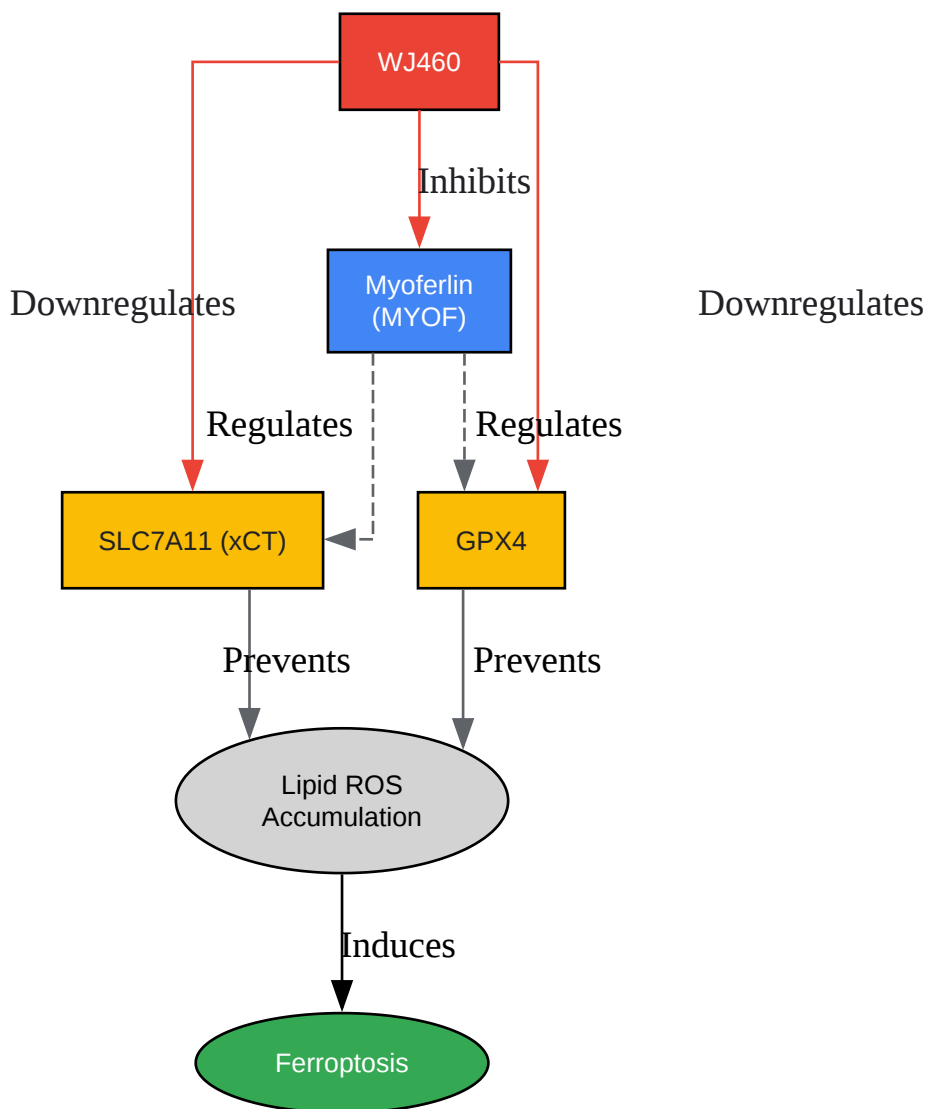
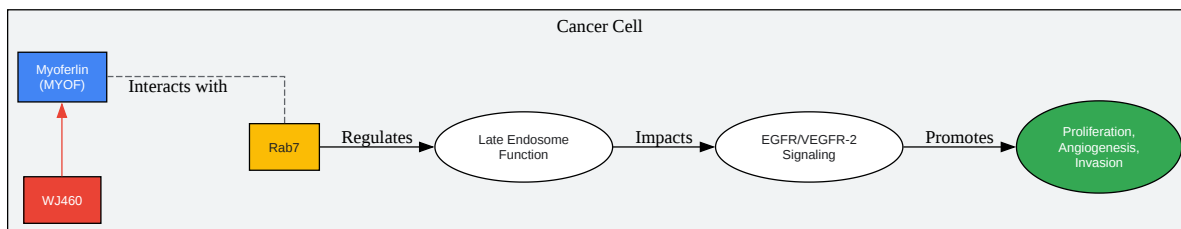
Animal Model	Tumor Cell Line	Treatment Dosing Regimen	Outcome	Reference
Athymic Nude Mice	MDA-MB-231-Luciferase	5-10 mg/kg, intraperitoneal injection, single dose	Significantly inhibited pulmonary metastasis in a concentration-dependent manner; Inhibited proliferation of MDA-MB-231 cells; Increased overall survival.	[1]

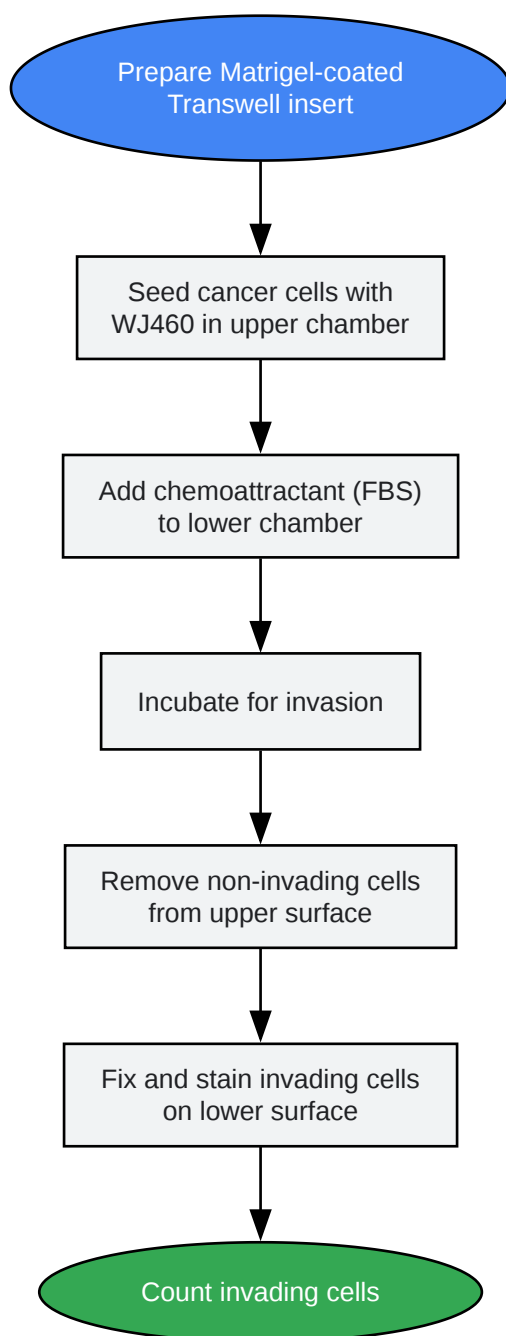
## Mechanism of Action and Signaling Pathways

**WJ460** exerts its anti-tumor effects by directly binding to and inhibiting myoferlin.[2][3] This interaction disrupts key signaling pathways involved in cancer cell survival, proliferation, and metastasis.

## Disruption of Myoferlin-Rab7 Interaction and Endocytic Trafficking

**WJ460** disrupts the interaction between myoferlin and Rab7, a key protein in late endosome function.<sup>[2][4]</sup> This impairment of the endocytic pathway affects the trafficking and signaling of receptor tyrosine kinases (RTKs) like EGFR and VEGFR-2, which are crucial for tumor growth and angiogenesis.<sup>[2]</sup>





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